

Application of Iridium and Rhenium-Osmium Isotopes in Dating and Tracing Geological Events

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Compound of Interest

Compound Name: Iridium

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Abstract

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of the Rhenium-Osmium (Re-Os) radiometric dating system and the application of **iridium** isotopes as a powerful tracer for significant geological and extraterrestrial events. While **iridium** itself is not directly used for radiometric dating due to the lack of a suitable long-lived radioactive isotope, its unique geochemical properties and association with the platinum-group elements (PGEs), including rhenium and osmium, make it invaluable in geochronology. This guide covers the fundamental principles of the Re-Os dating method, detailed experimental protocols for sample analysis, and the interpretative significance of **iridium** isotopic data.

Introduction: The Role of Iridium and the Re-Os System in Geochronology

Iridium (Ir) is a very rare element in the Earth's crust but is significantly more abundant in meteorites.^[1] This differential distribution is a cornerstone of its use as a tracer for extraterrestrial impacts. The most notable example is the **iridium** anomaly at the Cretaceous-Paleogene (K-Pg) boundary, which provides strong evidence for a large asteroid impact that led to a mass extinction event approximately 66 million years ago.^{[1][2]} While not a dating tool

itself, this **iridium** layer serves as a precise stratigraphic marker that can be dated using other radiometric methods on surrounding geological formations.

The primary focus for radiometric dating within this group of elements is the Rhenium-Osmium (Re-Os) isotopic system. This system is based on the beta decay of Rhenium-187 (^{187}Re) to Osmium-187 (^{187}Os).^[3] Both Re and Os are siderophilic (iron-loving) and chalcophilic (sulfur-loving), making the Re-Os geochronometer particularly effective for dating sulfide minerals and organic-rich sedimentary rocks, such as black shales.^{[3][4][5]} This provides a valuable tool for dating geological events that are often not amenable to more common dating methods like Uranium-Lead (U-Pb) dating in zircons.

Quantitative Data for Re-Os and Iridium Isotopes

The following tables summarize key quantitative data for the Re-Os dating system and the isotopic composition of **iridium**.

Table 1: Rhenium-187 Decay System Parameters

Parameter	Value	Reference(s)
Parent Isotope	^{187}Re	^[3]
Daughter Isotope	^{187}Os	^[3]
Half-life ($t_{1/2}$)	41.6 ± 0.1 billion years	^{[3][6]}
Decay Constant (λ)	1.666×10^{-11} per year	^[6]

Table 2: Isotopic Abundances of Rhenium, Osmium, and **Iridium**

Element	Isotope	Natural Abundance (%)	Notes	Reference(s)
Rhenium	¹⁸⁵ Re	37.40	Stable	[6] [7]
	¹⁸⁷ Re	62.60	Radioactive	
Osmium	¹⁸⁴ Os	0.02	Stable	[3]
	¹⁸⁶ Os	1.59	Stable	
	¹⁸⁷ Os	1.96	Radiogenic & Stable	
	¹⁸⁸ Os	13.24	Stable, used for normalization	
	¹⁸⁹ Os	16.15	Stable	
	¹⁹⁰ Os	26.26	Stable	
	¹⁹² Os	40.78	Stable	
Iridium	¹⁹¹ Ir	37.3	Stable	
	¹⁹³ Ir	62.7	Stable	[8]

Experimental Protocols

Re-Os Dating of Sulfide Minerals and Organic-Rich Shales

This protocol outlines the major steps for determining the Re-Os age of a suite of co-genetic samples using the isochron method.

3.1.1. Sample Preparation and Digestion

- **Sample Selection:** Collect between six and eight samples from the same stratigraphic interval for isochron analysis to ensure they are co-genetic.[\[4\]](#)

- **Crushing and Pulverization:** Crush the samples to a fine powder in a clean environment to avoid contamination.
- **Isotope Spiking:** Accurately weigh an aliquot of the powdered sample and add a precisely calibrated amount of an isotopic "spike" enriched in ^{185}Re and ^{190}Os . This is crucial for isotope dilution analysis.
- **Digestion:** Place the spiked sample in a sealed Carius tube with reverse aqua regia (a mixture of HCl and HNO_3). Heat the tube at a high temperature to ensure complete dissolution of the sample and equilibration of the sample and spike isotopes.^[9] This step is critical to prevent the loss of volatile OsO_4 .

3.1.2. Chemical Separation and Purification

- **Osmium Separation:** Separate Osmium from the sample matrix and from Rhenium via solvent extraction or micro-distillation.
- **Rhenium Separation:** Purify Rhenium from the remaining solution using anion exchange chromatography.

3.1.3. Mass Spectrometry Analysis

- **Instrumentation:** Analyze the isotopic compositions of the purified Os and Re using either Negative Thermal Ionization Mass Spectrometry (N-TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).^{[3][10]} N-TIMS is often the preferred method for its high precision with small sample sizes.^[6]
- **Measurement:**
 - For Osmium, measure the isotopic ratios of $^{187}\text{Os}/^{188}\text{Os}$ and $^{190}\text{Os}/^{188}\text{Os}$.
 - For Rhenium, measure the isotopic ratio of $^{185}\text{Re}/^{187}\text{Re}$.
- **Data Reduction:** Calculate the concentrations of Re and Os and the $^{187}\text{Re}/^{188}\text{Os}$ and $^{187}\text{Os}/^{188}\text{Os}$ ratios using the principles of isotope dilution.

3.1.4. Age Calculation

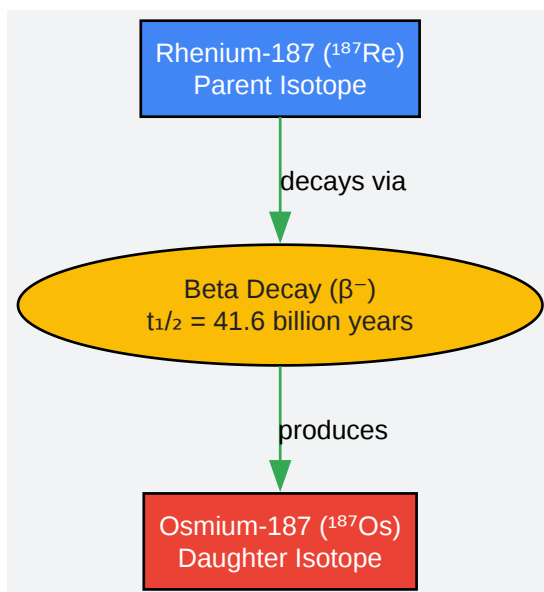
- **Isochron Plot:** Plot $^{187}\text{Os}/^{188}\text{Os}$ vs. $^{187}\text{Re}/^{188}\text{Os}$ for all the analyzed samples.
- **Age Determination:** The data points should form a straight line (an isochron). The age of the samples (t) is calculated from the slope (m) of the isochron using the following equation: $t = (1/\lambda) * \ln(m + 1)$ where λ is the decay constant of ^{187}Re .
- **Initial Osmium Ratio:** The y-intercept of the isochron gives the initial $^{187}\text{Os}/^{188}\text{Os}$ ratio at the time of formation, which can provide information about the source of the Osmium.

Iridium Anomaly Analysis

This protocol describes the general workflow for identifying and quantifying an **iridium** anomaly in sedimentary layers.

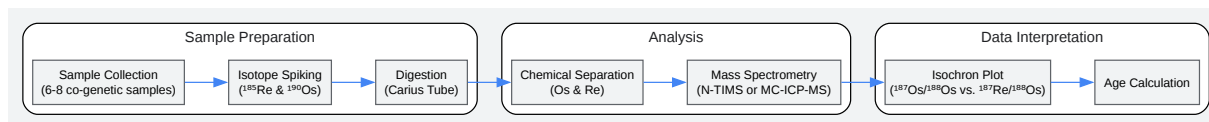
- **Sample Collection:** Collect samples at high resolution across the geological boundary of interest (e.g., the K-Pg boundary).
- **Sample Digestion:** Digest the samples, often using methods similar to those for Re-Os analysis or other techniques suitable for refractory elements like **iridium**. Isotope dilution using an enriched ^{191}Ir spike can be employed for precise concentration measurements.[\[11\]](#)
- **Analysis:** Measure the **iridium** concentration using MC-ICP-MS.[\[11\]](#)
- **Data Interpretation:** Plot **iridium** concentration against stratigraphic height. A sharp, significant increase in **iridium** concentration relative to background levels indicates an anomaly.

Visualizations



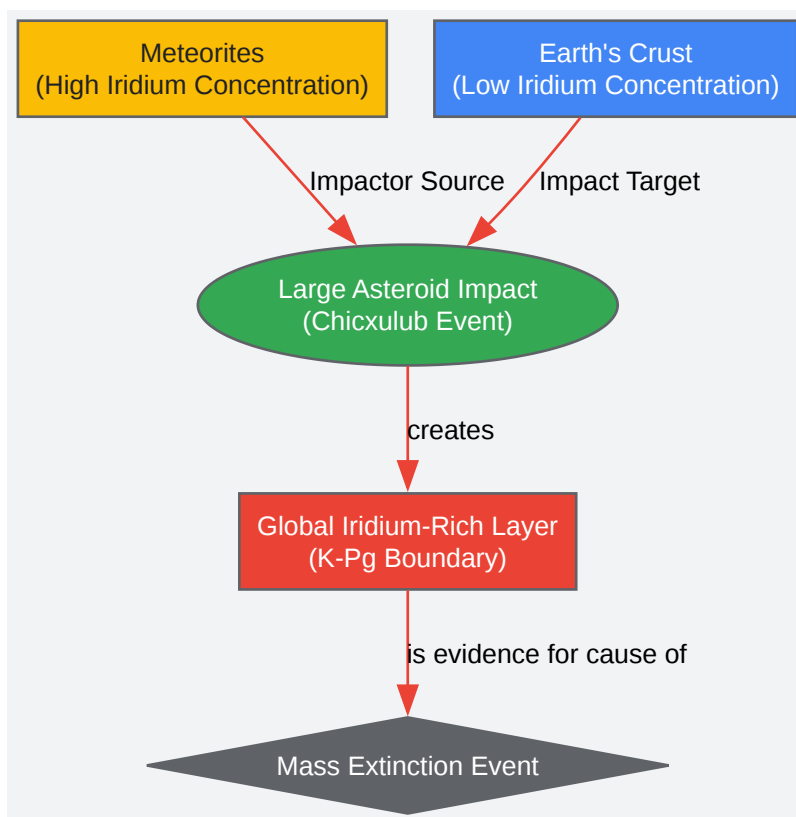
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Caption: The Rhenium-Osmium radioactive decay system.



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Caption: Experimental workflow for Re-Os radiometric dating.



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Caption: Logical relationship of the K-Pg boundary **iridium** anomaly.

Applications and Interpretations

- **Dating Ore Deposits:** The Re-Os system is a primary tool for dating sulfide ore deposits, such as those containing molybdenum, copper, nickel, and gold.[3] This is critical for understanding the processes of ore formation and for mineral exploration.
- **Dating Organic-Rich Sedimentary Rocks:** Re-Os dating can be applied to black shales to determine their depositional age.[4][5] This is particularly useful for sedimentary sequences that lack fossils or other dateable materials.
- **Petroleum Geochemistry:** The Re-Os system can be used to date the timing of oil generation and migration.[4]
- **Mantle and Crustal Evolution:** The initial $^{187}\text{Os}/^{188}\text{Os}$ ratio derived from isochrons provides insights into the origin of magmas and the evolution of the Earth's mantle and crust.

- Tracing Extraterrestrial Events: The presence of an **iridium** anomaly is a key indicator of a meteorite or asteroid impact.[1] The analysis of **iridium** concentrations in sedimentary layers can help identify past impact events and their potential role in geological and biological history.
- Studying Mantle Processes: Variations in the isotopic ratios of stable **iridium** isotopes ($^{191}\text{Ir}/^{193}\text{Ir}$) in volcanic rocks can be used to trace processes such as mantle melting and the formation of oceanic crust.[12]

Conclusion

While **iridium** isotopes are not directly used for radiometric dating, they serve as an indispensable tracer for catastrophic impact events that have shaped Earth's history. The closely related Re-Os isotopic system, however, provides a robust geochronometer for dating a variety of geological materials, particularly sulfide minerals and organic-rich rocks, that are often challenging to date with other methods. The combined application of **iridium** analysis and Re-Os dating offers a powerful toolkit for unraveling the timing and nature of key events in Earth's past.

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